

CAS number and IUPAC name for (-)-Dihydrocarveol

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Compound of Interest

Compound Name: (-)-Dihydrocarveol

Cat. No.: B1210190

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An In-depth Technical Guide to (-)-Dihydrocarveol

For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)-Dihydrocarveol is a naturally occurring monoterpenoid alcohol. It is a constituent of essential oils from plants such as caraway and mint. This document provides a comprehensive overview of its chemical properties, synthesis, and biological significance, with a focus on its metabolic pathways.

Chemical Identification and Properties

This section details the fundamental chemical identifiers and physical properties of **(-)-Dihydrocarveol**.

Identifier	Value	Citation
IUPAC Name	(1R,2R,5R)-5-Isopropenyl-2-methylcyclohexanol	[1]
CAS Number	20549-47-7	[1]
Molecular Formula	C ₁₀ H ₁₈ O	[1]
Molecular Weight	154.25 g/mol	[1]
SMILES	C[C@@H]1CC--INVALID-LINK--C(C)=C	
InChI Key	KRCZYMFUWVJCLI-OPRDCNLKSA-N	

Physicochemical Properties

The following table summarizes the key physicochemical properties of **(-)-Dihydrocarveol**.

Property	Value	Citation
Appearance	Colorless liquid	[2][3]
Odor	Anise and green, spearmint-like	[2][4]
Specific Gravity	0.926 g/mL at 20 °C	
Refractive Index	1.476-1.479 at 20 °C	
Optical Activity	[α] ₂₀ /D -20±1°, neat	
Boiling Point	224-225 °C	[4]
Flash Point	90 °C (closed cup)	
Vapor Pressure	0.100 mmHg at 20 °C	[2]

Synthesis and Experimental Protocols

Several methods for the synthesis of dihydrocarveol have been reported.

Synthesis from Carvone

Dihydrocarveol can be prepared by the selective catalytic hydrogenation of carvone.^[3] Another method involves the reduction of carvone using various reducing agents.^{[4][5]}

Synthesis from Sobrerol Esters

One documented experimental protocol involves the pyrolysis of diesters of sobrerol.

Experimental Protocol: Pyrolysis of Sobrerol Diacetate^[6]

- Sobrerol diacetate is prepared by refluxing 166 g of sobrerol with 244 g of acetic anhydride.
- The initial boiling point of the mixture is 140.5 °C. Continued refluxing for 7 hours results in a drop in the boiling point to 135 °C, indicating the cleavage to carvyl acetate.
- The resulting mixture is then fractionated under vacuum to recover acetic acid, excess acetic anhydride, and carvyl acetate.
- The crude dihydrocarvyl acetate is obtained. Saponification of this ester yields dihydrocarveol.

Enzymatic Reduction

Enoate reductases from microorganisms like *Lactobacillus casei* can be utilized for the enzymatic reduction of carvone to produce optically active dihydrocarveol.^[7]

Oxidation to Dihydrocarvone

A protocol for the oxidation of dihydrocarveol to dihydrocarvone is also available.

Experimental Protocol: Oxidation of Dihydrocarveol^[6]

- Five grams of dihydrocarveol, diluted with an equal amount of naphtha, is stirred with a mixture of 4 g of sodium dichromate, 19 cc of water, and 5 g of concentrated sulfuric acid for one hour.
- The naphtha layer is separated and washed sequentially with water, dilute alkali, and sodium bicarbonate solution.

- The naphtha is then distilled off to yield the ketone product, which can be identified as dihydrocarvone by infrared spectrophotometric analysis.

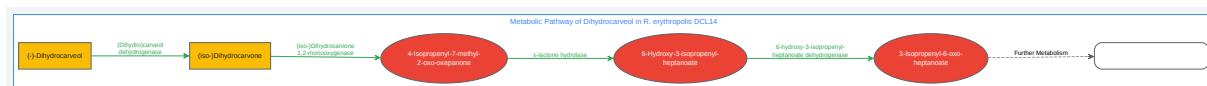
Biological Activities and Metabolic Pathways

(-)-Dihydrocarveol has demonstrated various biological activities, including antimicrobial and acaricidal properties.[5]

A significant area of research has been its metabolism by microorganisms. The bacterium *Rhodococcus erythropolis* DCL14 can utilize all stereoisomers of carveol and dihydrocarveol as its sole source of carbon and energy.[8]

Metabolic Pathway in *Rhodococcus erythropolis* DCL14

The degradation of dihydrocarveol in *R. erythropolis* DCL14 involves a series of enzymatic reactions. The pathway commences with the oxidation of dihydrocarveol to dihydrocarvone, which then enters a branched pathway involving Baeyer-Villiger monooxygenases.[8]



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Caption: Metabolic degradation pathway of **(-)-Dihydrocarveol** in *Rhodococcus erythropolis* DCL14.

The key enzymes involved in this pathway include:[8]

- (Dihydro)carveol dehydrogenase
- (iso-)Dihydrocarvone isomerase

- NADPH-dependent dihydrocarvone monooxygenase (a Baeyer-Villiger monooxygenase)
- ϵ -lactone hydrolase
- 6-hydroxy-3-isopropenylheptanoate dehydrogenase

This metabolic route ultimately links the degradation of dihydrocarveol to the limonene degradation pathway within this microorganism.[8]

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